

Personal protective equipment for handling 2-Chloro-5-thiophenecarboxaldehyde

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Compound of Interest

Compound Name: 2-Chloro-5-thiophenecarboxaldehyde

Cat. No.: B1662047

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Essential Safety and Handling Guide for 2-Chloro-5-thiophenecarboxaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **2-Chloro-5-thiophenecarboxaldehyde** (CAS No. 7283-96-7). Adherence to these protocols is essential for ensuring laboratory safety and minimizing environmental impact.

I. Personal Protective Equipment (PPE)

The primary defense against exposure to **2-Chloro-5-thiophenecarboxaldehyde** is the consistent and correct use of appropriate personal protective equipment. The following PPE is mandatory when handling this compound.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and airborne particles that could cause serious eye irritation.
Skin Protection	Chemical-resistant gloves (Nitrile rubber, minimum 0.11 mm thickness, or double-gloving) and a lab coat.	Prevents skin contact, which can be harmful and cause irritation.
Respiratory Protection	Use in a well-ventilated area or with a certified chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary.	Minimizes the risk of inhaling harmful airborne particles.

II. Physicochemical and Hazard Data

Understanding the properties of **2-Chloro-5-thiophenecarboxaldehyde** is crucial for safe handling and storage.

Property	Value	Source
Molecular Formula	C ₅ H ₃ ClOS	[1][2][3]
Molecular Weight	146.59 g/mol	[1][2][3]
Appearance	Pale yellow to reddish-yellow crystal/powder	
Boiling Point	99 °C at 21 mmHg	
Density	1.376 g/mL at 25 °C	
Flash Point	98 °C (208.4 °F) - closed cup	
Signal Word	Warning	
Hazard Classifications	Acute Toxicity 4 (Oral, Dermal, Inhalation)	

III. Operational and Disposal Plan

A systematic approach to the handling and disposal of **2-Chloro-5-thiophenecarboxaldehyde** is critical for laboratory safety.

A. Handling and Storage

- Preparation: Before handling, ensure that a chemical fume hood is operational and that an eyewash station and safety shower are readily accessible.
- Engineering Controls: All handling of **2-Chloro-5-thiophenecarboxaldehyde** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Dispensing: When weighing or transferring the solid material, exercise caution to avoid the creation of dust.
- Storage: Store the compound in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.

B. Spill Management

- **Evacuation:** In the event of a significant spill, evacuate the immediate area.
- **Ventilation:** Ensure the area is well-ventilated, preferably within a fume hood.
- **Containment:** For small spills, carefully sweep up the solid material, avoiding dust generation, and place it into a sealed, labeled container for disposal.

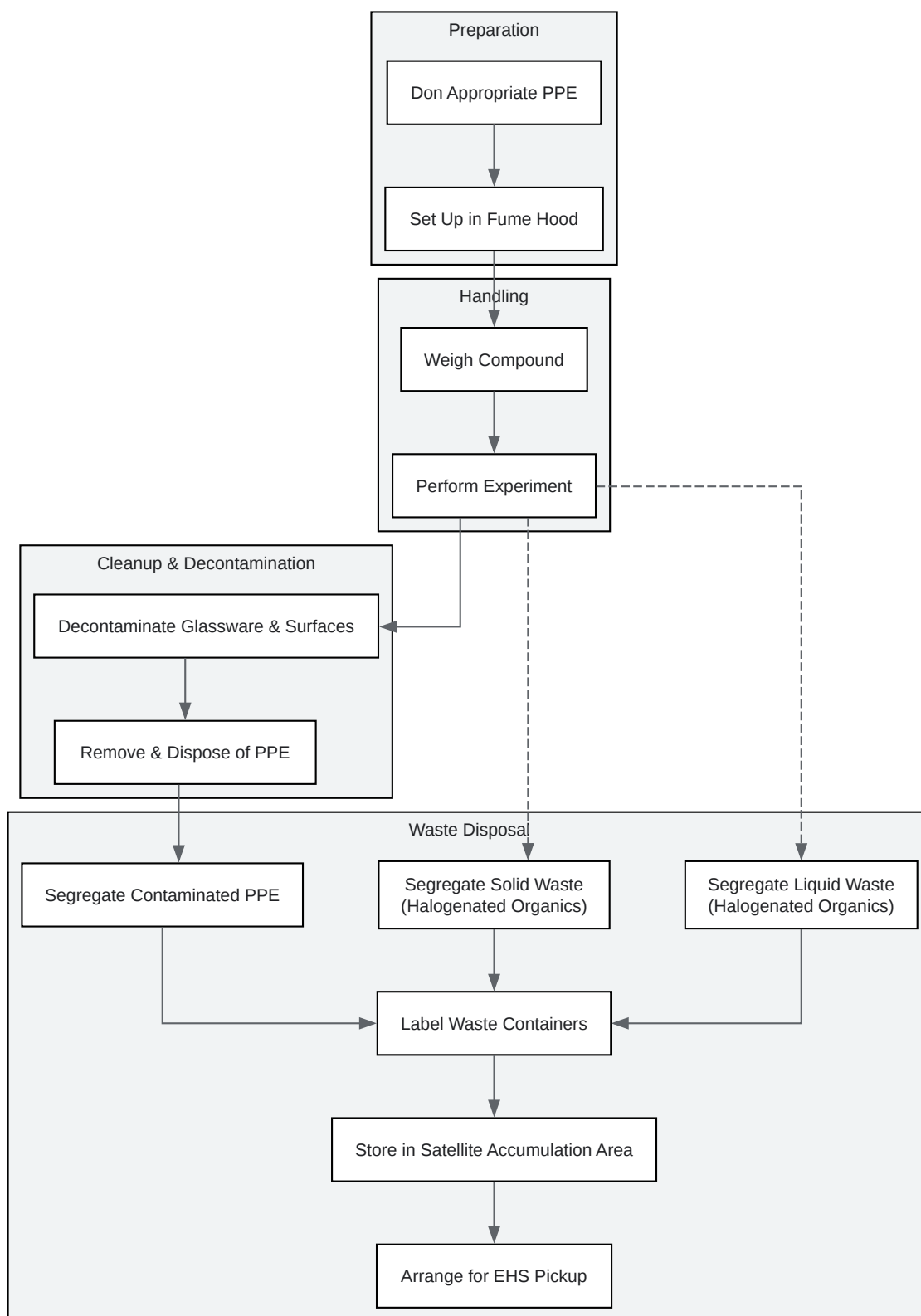
C. Disposal Plan

As a chlorinated organic compound, **2-Chloro-5-thiophenecarboxaldehyde** must be disposed of as hazardous waste.

- **Waste Segregation:**
 - **Solid Waste:** Collect any solid **2-Chloro-5-thiophenecarboxaldehyde** and contaminated materials (e.g., weigh boats, filter paper) in a designated, labeled, and sealed container for "Halogenated Organic Solids."
 - **Liquid Waste:** If the compound is dissolved in a solvent, it should be collected in a designated "Halogenated Organic Solvents" waste container. Do not mix with non-halogenated waste.
 - **Contaminated PPE:** Dispose of contaminated gloves, bench paper, and other disposable materials in a sealed plastic bag or container labeled for solid hazardous waste.
- **Container Labeling:** All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("**2-Chloro-5-thiophenecarboxaldehyde**"), and the approximate concentration and quantity.
- **Storage of Waste:** Store waste containers in a designated satellite accumulation area, away from incompatible materials, until they are collected by the institution's environmental health and safety (EHS) department.
- **Arrangement for Disposal:** Contact your institution's EHS department to arrange for the pickup and proper disposal of the hazardous waste in accordance with federal, state, and

local regulations.

IV. Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **2-Chloro-5-thiophenecarboxaldehyde**.

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